

An In-depth Technical Profile of Methyl 10-undecenoate

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Compound of Interest

Compound Name: Methyl 10-undecenoate

Cat. No.: B153647

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This document provides core molecular information for **Methyl 10-undecenoate**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

Methyl 10-undecenoate is an unsaturated fatty acid ester. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1] [2] [3] [4]
Molecular Weight	198.30 g/mol	[1]
IUPAC Name	methyl undec-10-enoate	[1]
CAS Number	111-81-9	[2]
Synonyms	Methyl undec-10-enoate, Methyl undecylenate	[1]

Note on Scope: The request for detailed experimental protocols and signaling pathways is extensive. However, the specific topic of "**Methyl 10-undecenoate**'s molecular weight and formula" pertains to fundamental chemical properties rather than complex biological or chemical processes. Therefore, experimental protocols for determining these values (such as mass spectrometry) are standardized and not detailed here. Similarly, as a single chemical

compound, it is not associated with specific signaling pathways in the way a drug or biologically active molecule would be. Thus, a signaling pathway diagram is not applicable.

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References

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